

A Technical Guide to the Physicochemical Properties of Dicyclohexylamine

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Compound of Interest

Compound Name: Dicyclohexylamine

Cat. No.: B1670486

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Dicyclohexylamine, a secondary amine, is a versatile chemical intermediate utilized in a wide array of industrial applications, including the synthesis of corrosion inhibitors, rubber vulcanization accelerators, and agricultural chemicals.[1][2] This guide provides an in-depth overview of its fundamental physicochemical properties, focusing on its molecular formula and weight, and outlines a standard analytical workflow for their determination.

Core Molecular and Physical Properties

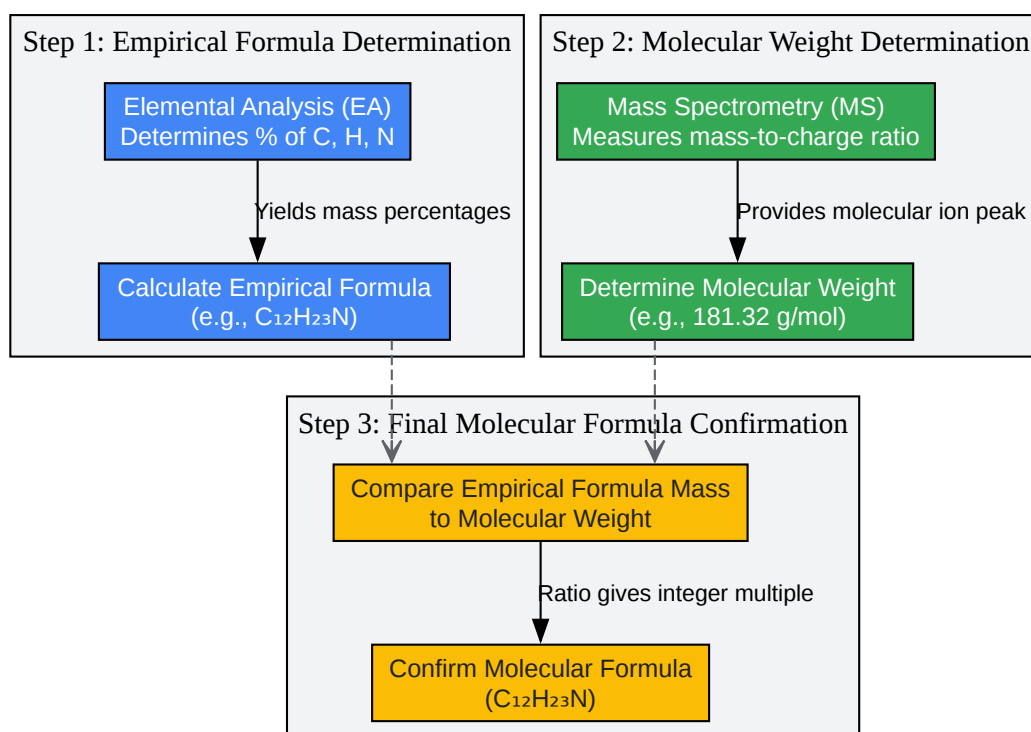
Dicyclohexylamine is a colorless to pale yellow liquid characterized by a distinct amine-like, fishy odor.[1][3] It is sparingly soluble in water but miscible with many common organic solvents.[3] The key molecular identifiers for **dicyclohexylamine** are summarized below.

| Property | Value | Source |
|-------------------|---|--------------|
| Molecular Formula | C ₁₂ H ₂₃ N | [3][4][5] |
| Linear Formula | (C ₆ H ₁₁) ₂ NH | [6] |
| Molecular Weight | 181.32 g/mol | [3][4][5][6] |
| CAS Number | 101-83-7 | [4][5][6] |

Experimental Determination of Molecular Formula and Weight

The determination of a compound's molecular formula and weight is a foundational step in chemical analysis. It typically involves a two-step experimental approach: elemental analysis to determine the empirical formula and mass spectrometry to ascertain the precise molecular weight.

The logical flow for identifying the molecular formula and weight of an unknown sample, such as **dicyclohexylamine**, is depicted in the following diagram.



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Caption: Workflow for Molecular Formula and Weight Determination.

- Elemental Analysis (EA):
 - Objective: To determine the mass percentage of carbon (C), hydrogen (H), and nitrogen (N) in the **dicyclohexylamine** sample.
 - Protocol: A precisely weighed sample of **dicyclohexylamine** is combusted in a high-temperature furnace with excess oxygen. The resulting combustion gases (CO_2 , H_2O , and N_2) are passed through a series of traps or a gas chromatography column to separate them. Detectors, such as thermal conductivity detectors, quantify the amount of each gas. These quantities are then used to calculate the percentage composition of each element in the original sample. From these percentages, the simplest whole-number ratio of atoms is derived, yielding the empirical formula.
- Mass Spectrometry (MS):
 - Objective: To determine the exact molecular weight of **dicyclohexylamine**.
 - Protocol: A small amount of the sample is introduced into the mass spectrometer, where it is vaporized and ionized. The resulting ions are accelerated by an electric field and deflected by a magnetic field. The degree of deflection depends on the mass-to-charge ratio (m/z) of the ions. A detector measures the abundance of ions at each m/z value. The peak with the highest m/z value typically corresponds to the intact molecule (molecular ion, M^+), providing its molecular weight. For **dicyclohexylamine**, this would be observed at approximately $m/z = 181.32$.
- Molecular Formula Confirmation:
 - Objective: To confirm that the empirical formula is the true molecular formula.
 - Protocol: The molecular weight of the empirical formula (calculated from the elemental analysis results) is calculated. This empirical formula weight is then compared to the molecular weight obtained from mass spectrometry. The ratio of the experimental molecular weight to the empirical formula weight should be a whole number. For **dicyclohexylamine**, the mass of the empirical formula ($\text{C}_{12}\text{H}_{23}\text{N}$) is 181.32 u. This matches the molecular weight from mass spectrometry, confirming that the empirical formula is also the molecular formula.

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References

- 1. Chemical Properties and Uses of Dicyclohexylamine - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 2. Dicyclohexylamine | 101-83-7 [chemicalbook.com]
- 3. Dicyclohexylamine: properties and applications_Chemicalbook [chemicalbook.com]
- 4. DICYCLOHEXYLAMINE (DCHA) - Alkyl Amines Chemicals Limited [alkylamines.com]
- 5. scbt.com [scbt.com]
- 6. ジシクロヘキシルアミン 99% | Sigma-Aldrich [sigmaaldrich.com]
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